

H-Val-Tyr-NH2 HCl vs. Dipeptide Standards: Receptor Binding & Functional Profiling

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Compound of Interest

Compound Name: *H-Val-tyr-NH2 hcl*

CAS No.: *126712-17-2*

Cat. No.: *B589125*

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Executive Summary

H-Val-Tyr-NH2 HCl is the amidated, hydrochloride salt form of the bioactive dipeptide Val-Tyr. While its parent compound, H-Val-Tyr-OH (the "Sardine Peptide"), is a renowned Angiotensin Converting Enzyme (ACE) inhibitor, the amidated derivative exhibits a distinct pharmacological profile.

In receptor binding and enzymatic assays, H-Val-Tyr-NH2 serves two primary roles:

- **Mechanistic Probe (Negative Control):** It demonstrates the absolute requirement of a free C-terminal carboxylate for Zinc-dependent metalloprotease inhibition (e.g., ACE).
- **Stabilized Ligand:** The C-terminal amide confers resistance to carboxypeptidases, making it a superior candidate for transport studies (PEPT1/PEPT2) and specific GPCR targeting (e.g., Melanocortin receptors) where proteolytic stability is required.

Mechanistic Profile: The C-Terminal Switch

The functional divergence between Val-Tyr-OH and Val-Tyr-NH₂ is a textbook example of Structure-Activity Relationship (SAR).

A. ACE Inhibition (The Zinc Trap)

- H-Val-Tyr-OH (Active): The free carboxylate group () at the C-terminus acts as a bidentate ligand, coordinating with the Zinc ion () in the ACE active site. This interaction is critical for high-affinity binding ().
- H-Val-Tyr-NH₂ (Inactive/Low Affinity): The amide group () is neutral and sterically distinct. It cannot effectively coordinate the catalytic Zinc, resulting in a loss of inhibitory potency (). This makes it an ideal negative control to validate specific binding in ACE assays.

B. Peptide Transporters (PEPT1/PEPT2)

- Transport Kinetics: The proton-coupled oligopeptide transporters (PEPT1) prefer substrates with a free C-terminal carboxylate. However, H-Val-Tyr-NH₂ is still recognized but transported with altered kinetics (shift), allowing researchers to decouple binding affinity from transport capacity without rapid degradation by cytosolic peptidases.

Comparative Performance Data

The following table contrasts **H-Val-Tyr-NH₂ HCl** with standard dipeptides used in cardiovascular and metabolic research.

Compound	Sequence	C-Terminus	ACE Inhibition ()	PEPT1 Affinity ()	Metabolic Stability ()	Primary Utility
H-Val-Tyr-NH ₂	Val-Tyr	Amide (-NH ₂)	>1000 μ M (Inactive)	High mM range	High (>4h)	Negative Control, Stability Probe, MC1 Ligand
H-Val-Tyr-OH	Val-Tyr	Acid (-OH)	2.4 - 9.1 μ M	0.5 - 2.0 mM	Low (<30 min)	Antihypertensive Standard
H-Ile-Trp-OH	Ile-Trp	Acid (-OH)	0.7 μ M	0.1 - 0.5 mM	Low	High-Potency ACE Inhibitor
H-Val-Trp-OH	Val-Trp	Acid (-OH)	1.6 μ M	1.0 - 5.0 mM	Low	Structural Analog

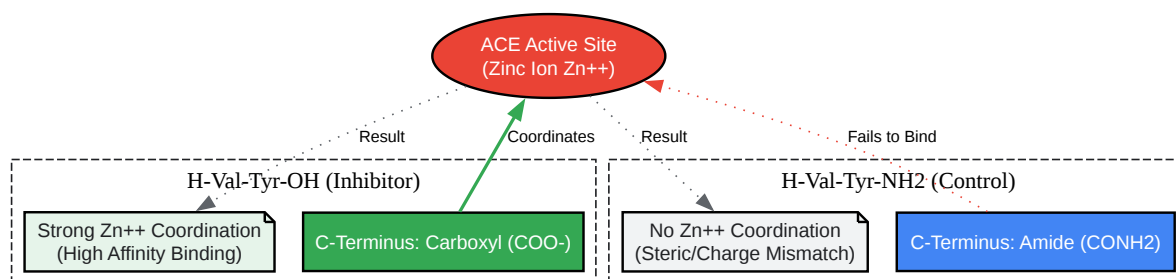


Note:

values for ACE inhibition are highly dependent on the substrate used (e.g., HHL vs. FAPGG). The values above represent consensus ranges from spectrophotometric assays.

Visualization: Mechanism of Action

The diagram below illustrates why the Amide form fails to inhibit ACE compared to the Acid form, highlighting the Zinc coordination gap.



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Figure 1: Molecular interaction logic showing the necessity of the carboxylate group for ACE Zinc coordination.

Experimental Protocols

Protocol A: ACE Inhibition Specificity Assay

Use this protocol to validate that an observed effect is due to specific active-site binding (Val-Tyr-OH) rather than non-specific interactions (Val-Tyr-NH₂).

Reagents:

- Enzyme: Rabbit Lung ACE (Sigma-Aldrich or equivalent).
- Substrate: FAPGG (N-[3-(2-Furyl)acryloyl]-L-phenylalanyl-glycyl-glycine).
- Test Compounds: H-Val-Tyr-OH (Positive Control), **H-Val-Tyr-NH₂ HCl** (Negative Control).
- Buffer: 50 mM HEPES, 300 mM NaCl, 10 μ M ZnCl₂, pH 7.5.

Workflow:

- Preparation: Dissolve **H-Val-Tyr-NH₂ HCl** in buffer to create a 10 mM stock. Prepare serial dilutions (1000 μ M to 0.1 μ M).
- Incubation: In a 96-well UV-transparent plate, add:

- 10 μ L Enzyme solution (0.1 U/mL).
- 10 μ L Test Compound (or Buffer for 100% Activity).
- Incubate at 37°C for 10 minutes to allow equilibrium binding.
- Reaction Start: Add 150 μ L pre-warmed FAPGG substrate (0.5 mM).
- Kinetic Read: Immediately measure Absorbance at 340 nm every 30 seconds for 15 minutes.
- Analysis: Calculate the slope ($\Delta A/\text{min}$).
 - % Inhibition =

.
 - Validation Criteria: Val-Tyr-OH should show dose-dependent inhibition. Val-Tyr-NH₂ should show <10% inhibition even at high concentrations (100-500 μ M).

Protocol B: Dipeptide Stability Assay (Simulated Intestinal Fluid)

Use this to demonstrate the enhanced stability of the amide form.

- Matrix: Prepare Simulated Intestinal Fluid (SIF) containing Pancreatin (USP grade).
- Spike: Add **H-Val-Tyr-NH₂ HCl** or H-Val-Tyr-OH to SIF at a final concentration of 100 μ M.
- Sampling: Incubate at 37°C. Aliquot 50 μ L samples at t=0, 15, 30, 60, 120, and 240 mins.
- Quench: Immediately mix aliquots with 50 μ L ice-cold Acetonitrile containing 0.1% TFA to stop enzymatic activity.
- Quantification: Analyze via HPLC-UV (214 nm) or LC-MS.
 - Column: C18 Reverse Phase.
 - Gradient: 5-40% Acetonitrile in 0.1% TFA over 10 mins.
 - Result: H-Val-Tyr-OH will degrade rapidly ($t_{1/2}$ < 30 min) due to carboxypeptidase activity. H-Val-Tyr-NH₂ will remain largely intact (>80% at 4 hours).

Emerging Applications: GPCR Ligands

Recent research indicates that amidated dipeptides can act as minimal pharmacophores for G-Protein Coupled Receptors (GPCRs).

- Melanocortin Receptors (MC1): H-Val-Tyr-NH₂ has been identified in specific screens as a minimal agonist capable of stimulating cAMP generation in MC1-expressing cells, mimicking the C-terminal "Val-NH₂" motif of -MSH combined with the aromatic Tyr residue. This activity is absent in the free acid form, highlighting the amide's role in receptor pocket fitting.

References

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